

A Comparative Analysis of the Toxicity of Fluoroacetamide and Sodium Fluoroacetate

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Compound of Interest

Compound Name: Fluoroacetamide

Cat. No.: B1672904

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This guide provides a comprehensive comparison of the toxicological profiles of two highly toxic organofluorine compounds: **fluoroacetamide** and sodium fluoroacetate. Both have been used as rodenticides and are known for their potent metabolic toxicity. This document summarizes key experimental data, outlines methodologies for toxicity assessment, and visualizes their mechanism of action.

Executive Summary

Fluoroacetamide and sodium fluoroacetate are closely related compounds that exert their toxicity through a common mechanism known as "lethal synthesis." Once ingested, both are metabolized to fluorocitrate, which inhibits the enzyme aconitase, a critical component of the Krebs (citric acid) cycle. This disruption of cellular respiration leads to energy deprivation and the accumulation of citrate, ultimately causing cell death. While their mode of action is identical, there are subtle differences in their acute toxicity across different species and routes of exposure.

Quantitative Toxicity Data

The following tables summarize the available acute toxicity data for **fluoroacetamide** and sodium fluoroacetate, presented as LD50 (median lethal dose) and LC50 (median lethal concentration) values.

Table 1: Acute Toxicity of **Fluoroacetamide**

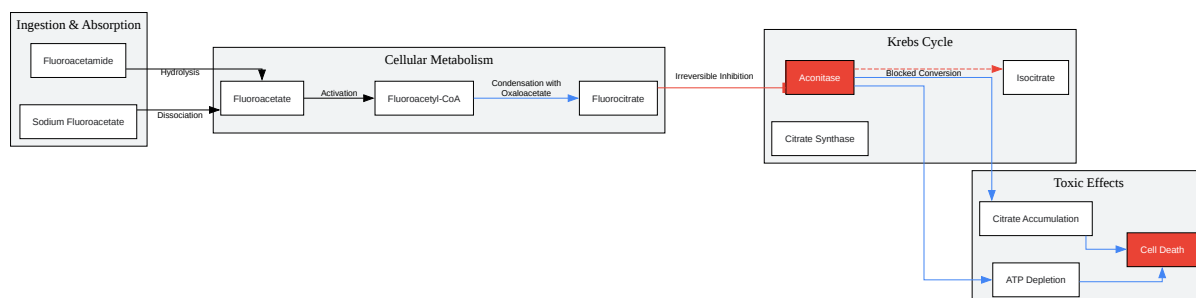
Species	Route of Administration	LD50/LC50	Reference
Rat	Oral	4 - 15 mg/kg	[1]
Rat	Oral	5.75 mg/kg	[2]
Rat	Dermal	80 mg/kg	[2][3][4]
Rat (male)	Inhalation (4h)	136.6 mg/m ³	[5][6]
Rat (female)	Inhalation (4h)	144.5 mg/m ³	[5][6]
Mouse	Oral	25 mg/kg	[2]
Mouse	Inhalation	550 mg/m ³	[4]

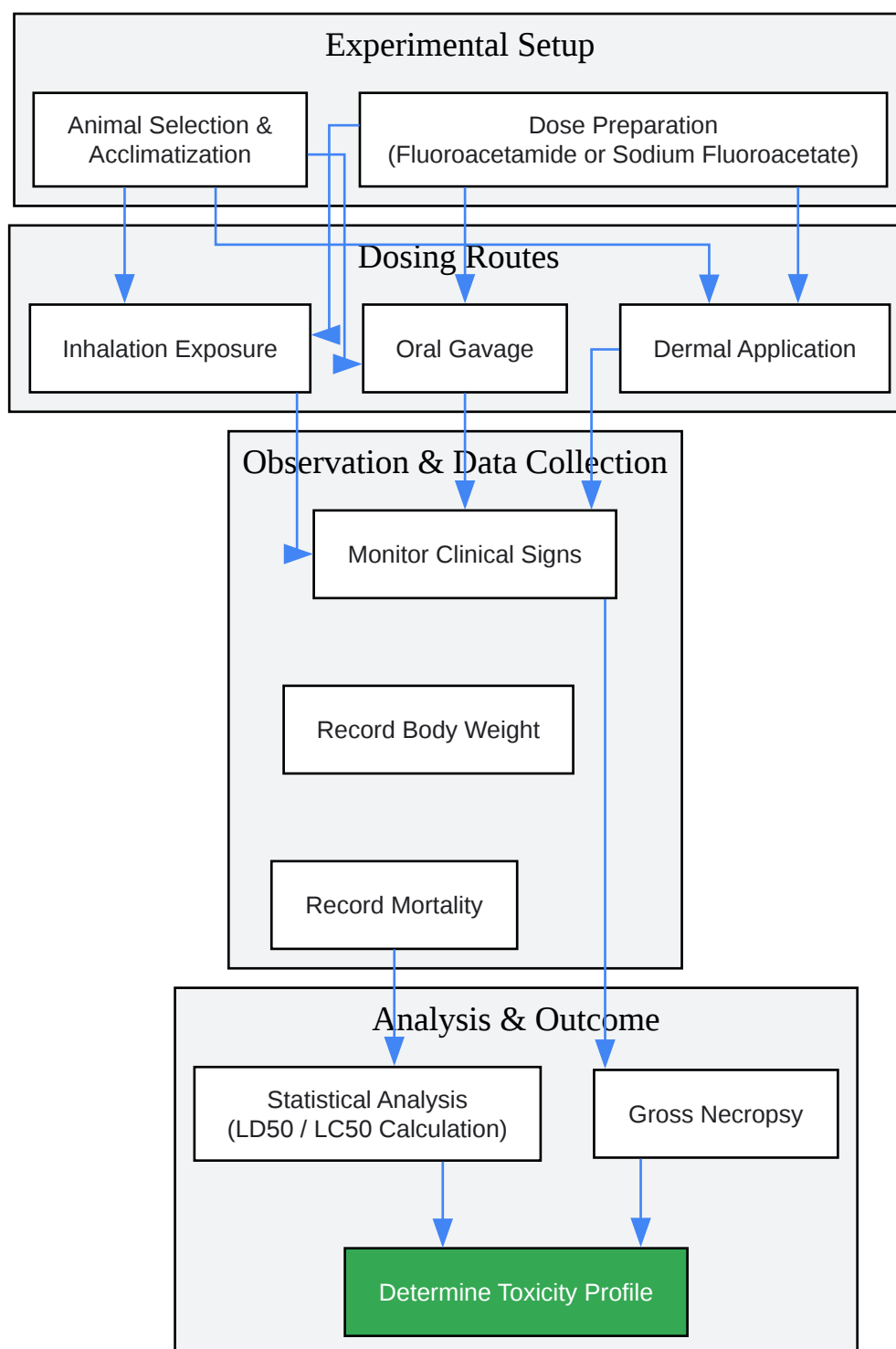
Table 2: Acute Toxicity of Sodium Fluoroacetate

Species	Route of Administration	LD50	Reference
Rat	Oral	0.1 - 1.7 mg/kg	[7]
Rat	Oral	0.22 mg/kg	[8]
Rat (male)	Oral	2.08 mg/kg	[9]
Rat (female)	Oral	1.85 mg/kg	[9]
Mouse	Oral	0.1 mg/kg	[7]
Rabbit	Oral	0.34 mg/kg	[7]
Guinea Pig	Oral	0.3 mg/kg	[7]
Dog	Oral	<0.1 mg/kg	[10]
Cat	Oral	0.28 mg/kg	[11][12]
Coyote	Oral	0.1 mg/kg	[13]
Sheep	Oral	0.3 mg/kg	
Cattle	Oral	0.39 - 0.4 mg/kg	[8]
Human (estimated)	Oral	2 - 10 mg/kg	[2][7][9]

Mechanism of Action: Inhibition of the Krebs Cycle

Both **fluoroacetamide** and sodium fluoroacetate share a common pathway to induce cellular toxicity. This process, termed "lethal synthesis," involves the metabolic conversion of the parent compound into a toxic metabolite that disrupts a fundamental cellular process.





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